

An In-depth Technical Guide to Ethyl Hydrogen Suberate

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Compound of Interest

Compound Name: Ethyl hydrogen suberate

Cat. No.: B081276

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This guide provides a focused overview of the fundamental physicochemical properties of **ethyl hydrogen suberate**, tailored for researchers, scientists, and professionals in drug development.

Core Molecular Information

Ethyl hydrogen suberate, also known by its IUPAC name 8-ethoxy-8-oxooctanoic acid, is a mono-ester derivative of suberic acid.^{[1][2]} It serves as a valuable building block in organic synthesis and for the development of novel pharmaceutical agents.

Physicochemical Data

The essential molecular data for **ethyl hydrogen suberate** is summarized in the table below. This information is critical for stoichiometric calculations, analytical characterization, and formulation development.

Parameter	Value	Source
Molecular Formula	C ₁₀ H ₁₈ O ₄	PubChem[1], Santa Cruz Biotechnology[3], Thermo Fisher Scientific[2]
Molecular Weight	202.25 g/mol	PubChem[1], Santa Cruz Biotechnology[3]
Monoisotopic Mass	202.12050905 Da	PubChem[1][4]
CAS Number	14113-01-0	PubChem[1], Santa Cruz Biotechnology[3], Thermo Fisher Scientific[2]
IUPAC Name	8-ethoxy-8-oxooctanoic acid	PubChem[1], Thermo Fisher Scientific[2]
Synonyms	Monoethyl suberate, Octanedioic acid monoethyl ester	PubChem[1], Santa Cruz Biotechnology[3][5]

Experimental Protocols

The molecular weight and formula presented are computationally derived and represent standard reference values.[1] For experimental verification, the following standard analytical techniques would be employed:

- **Mass Spectrometry (MS):** To confirm the molecular weight and fragmentation pattern. High-resolution mass spectrometry (HRMS) would be used to verify the elemental composition and confirm the molecular formula.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ¹H and ¹³C NMR would be used to elucidate the chemical structure, confirming the arrangement of atoms and functional groups consistent with the proposed formula.
- **Elemental Analysis:** To determine the percentage composition of carbon, hydrogen, and oxygen, providing empirical data to support the molecular formula.

A detailed protocol for each of these well-established techniques is beyond the scope of this document but can be found in standard analytical chemistry textbooks and publications.

Logical Relationship Diagram

The following diagram illustrates the direct relationship between the chemical's identity, its elemental composition (formula), and its resulting molar mass (molecular weight).

Relationship between chemical identity, formula, and molecular weight.

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